

physicochemical properties of beta-Endosulfan

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *beta-Endosulfan*

CAS No.: 33213-65-9

Cat. No.: B125223

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An In-depth Technical Guide to the Physicochemical Properties of **beta-Endosulfan**

Introduction

Endosulfan, a legacy organochlorine insecticide and acaricide, has been a subject of intense scientific and regulatory scrutiny due to its significant environmental persistence, potential for bioaccumulation, and notable toxicity. Commercially, endosulfan was produced as a technical mixture of two diastereoisomers, alpha (α)-endosulfan and beta (β)-endosulfan, typically in a 7:3 ratio, respectively. While both isomers contribute to the compound's insecticidal activity, they exhibit distinct physicochemical properties that profoundly influence their environmental fate, degradation pathways, and toxicological profiles.

This technical guide focuses specifically on **beta-endosulfan**, providing researchers, environmental scientists, and toxicology professionals with a detailed examination of its core physicochemical characteristics. Understanding these properties is paramount for predicting its environmental transport, designing effective analytical and remediation strategies, and elucidating its mechanism of action at a molecular level. The beta-isomer is of particular interest as it is generally more persistent in certain environmental compartments than its alpha counterpart, although it can also be more susceptible to specific degradation processes like

hydrolysis. This document synthesizes data from authoritative sources to present a comprehensive and actionable resource for the scientific community.

Core Physicochemical Properties of **beta-Endosulfan**

The intrinsic properties of a chemical compound dictate its behavior in both biological and environmental systems. For **beta-endosulfan**, its high molecular weight, chlorinated structure, and cyclic sulfite ester functional group are key determinants of its characteristics.

Data Summary

A compilation of the critical physicochemical parameters for **beta-endosulfan** is presented below. These values, sourced from peer-reviewed literature and regulatory databases, provide a quantitative foundation for understanding its behavior.

Property	Value	Source(s)	Implication for Research & Development
Appearance	Brown or colorless crystalline solid	Essential for physical identification and handling in a laboratory setting.	
Melting Point	208-210 °C	High melting point indicates a stable solid state at ambient temperatures.	
Boiling Point	Decomposes upon heating	Thermal analysis (e.g., TGA) is more appropriate than distillation for characterization.	
Molecular Weight	406.95 g/mol	A relatively large molecule, influencing diffusion and transport properties.	
Density	~1.745 g/cm ³	Denser than water, suggesting it will sink in aqueous environments if not dissolved or suspended.	
Water Solubility	0.15 - 0.45 mg/L (at ~20-22°C)	Very low solubility limits its concentration in aquatic systems but favors partitioning to organic phases.	
Vapor Pressure	7.2 x 10 ⁻⁷ mmHg (9.6 x 10 ⁻⁵ Pa) at 25°C	Extremely low volatility reduces evaporation from soil	

		and water surfaces compared to the alpha-isomer.
Log K _{ow}	3.83 - 4.8	High octanol-water partition coefficient indicates strong lipophilicity and a high potential for bioaccumulation in fatty tissues.
Henry's Law Constant	~1.48 Pa m ³ /mol	Indicates moderate potential to volatilize from water, contributing to atmospheric transport.

Causality and Scientific Insights

- **Solubility and Lipophilicity (Log K_{ow}):** The very low water solubility and high Log K_{ow} are direct consequences of **beta-endosulfan**'s extensive chlorination and largely nonpolar hydrocarbon framework. This dual characteristic is a primary driver of its environmental behavior. It dictates that the compound will preferentially partition from water into soil organic matter, sediments, and the lipid-rich tissues of living organisms. For drug development professionals, this high lipophilicity is a red flag for potential bioaccumulation and challenges in formulation and delivery if such a scaffold were ever considered.
- **Vapor Pressure and Environmental Transport:** While the vapor pressure of **beta-endosulfan** is low, it is sufficient for the molecule to enter the atmosphere, particularly from soil and plant surfaces. This property, combined with its chemical persistence, makes it susceptible to long-range environmental transport, explaining its detection in remote ecosystems like the Arctic, far from its points of application. The beta-isomer is notably less volatile than the alpha-isomer, which is a key differentiator in their initial dissipation rates post-application.
- **Stability and Reactivity:** The sulfite ester group is the most reactive site on the **beta-endosulfan** molecule. It is susceptible to hydrolysis, which is significantly accelerated under

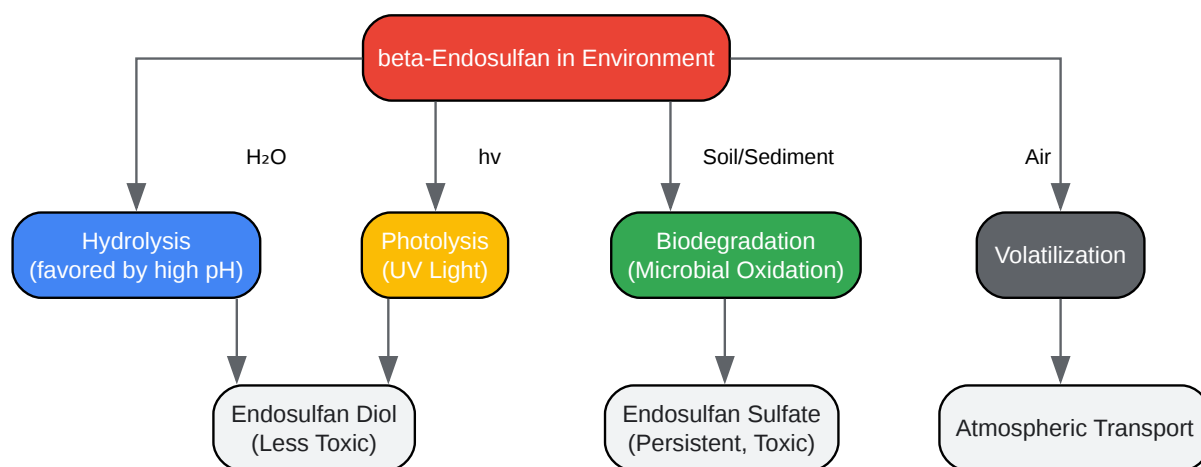
alkaline conditions, leading to the formation of the less toxic endosulfan diol. Conversely, it is more stable in acidic media. This pH-dependent degradation is a critical factor in its persistence in different types of soil and water bodies.

Chemical Stability and Degradation Pathways

The environmental persistence of **beta-endosulfan** is a balance between its inherent stability and its susceptibility to various degradation processes.

- **Hydrolysis:** As a sulfite ester, **beta-endosulfan** reacts slowly with water but is rapidly decomposed by alkali. The primary product of hydrolysis is endosulfan diol. The rate of this reaction is highly pH-dependent, with significantly shorter half-lives in alkaline waters compared to neutral or acidic conditions.
- **Photolysis:** **Beta-endosulfan** can be degraded by ultraviolet (UV) light. The photolysis reaction follows first-order kinetics, with a reported rate constant of $2 \times 10^{-5} \text{ s}^{-1}$ under specific laboratory conditions ($\lambda = 254 \text{ nm}$). The degradation route involves the formation of endosulfan diol, which can then be transformed into endosulfan ether.
- **Biodegradation:** In soil and sediment, the primary degradation pathway is microbial oxidation, which converts **beta-endosulfan** into endosulfan sulfate. This metabolite is of high concern because its toxicity is similar to the parent compound, and it is generally more persistent in the environment.

The interplay of these degradation pathways is crucial for understanding the terminal fate of **beta-endosulfan** in the environment.



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Caption: Key environmental fate pathways for **beta-Endosulfan**.

Toxicological Profile: A Physicochemical Perspective

Beta-endosulfan exerts its acute neurotoxicity primarily by acting as a non-competitive antagonist of the GABA-gated chloride channel in the central nervous system. This mechanism prevents the influx of chloride ions into neurons, counteracting the inhibitory effects of the neurotransmitter GABA and leading to hyperexcitation and convulsions. From a physicochemical standpoint, its ability to cross the blood-brain barrier and interact with this neuronal receptor is facilitated by its high lipophilicity. Its persistent nature, also a function of its chemical properties, can lead to chronic exposure and potential endocrine-disrupting effects.

Standardized Experimental Protocols

To ensure data quality and comparability, standardized methodologies are essential for characterizing **beta-endosulfan**. Below are outlines of key experimental protocols.

Protocol 1: Determination of Octanol-Water Partition Coefficient (Shake-Flask Method)

This protocol is based on the principles of the OECD Guideline 107 for determining the Log K_{ow} , a critical parameter for assessing environmental fate.

Objective: To quantify the partitioning of **beta-endosulfan** between n-octanol and water.

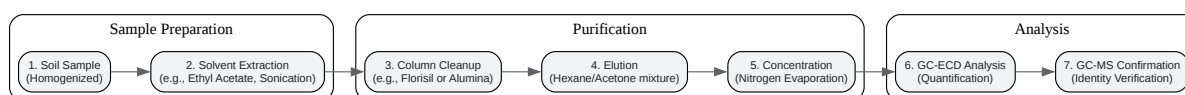
Methodology:

- Preparation of Solutions:
 - Prepare a stock solution of **beta-endosulfan** in n-octanol. The concentration should be chosen to be environmentally relevant and detectable by the chosen analytical method.
 - Saturate n-octanol with water and water with n-octanol by shaking them together for 24 hours, then allowing the phases to separate. This pre-saturation is critical to prevent volume changes during the experiment.
- Partitioning:
 - In a centrifuge tube, combine a known volume of the **beta-endosulfan**/octanol stock solution with a known volume of the pre-saturated water. The volume ratio should be adjusted based on the expected K_{ow} to ensure quantifiable concentrations in both phases.
 - Seal the tube and shake it vigorously for a minimum of 24 hours at a constant, controlled temperature (e.g., 25°C) to ensure equilibrium is reached.
- Phase Separation:
 - Centrifuge the mixture at high speed to achieve a complete and clean separation of the octanol and water phases.
- Analysis:
 - Carefully extract an aliquot from both the n-octanol and water phases.
 - Determine the concentration of **beta-endosulfan** in each phase using a validated analytical method, such as Gas Chromatography with Electron Capture Detection (GC-ECD).

- Calculation:
 - The partition coefficient (K_{ow}) is the ratio of the concentration in the octanol phase to the concentration in the aqueous phase: $K_{ow} = C_{octanol} / C_{water}$
 - The result is typically expressed as its base-10 logarithm (Log K_{ow}).

Protocol 2: Workflow for Analysis in Environmental Samples (e.g., Soil)

This workflow describes a common procedure for extracting and quantifying **beta-endosulfan** from a complex matrix.



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Caption: Workflow for **beta-Endosulfan** analysis in soil samples.

Methodology Details:

- **Sample Collection & Preparation:** Collect a representative soil sample. Air-dry, sieve, and homogenize the sample to ensure uniformity.
- **Extraction:** A known mass of the soil is mixed with a suitable organic solvent (e.g., ethyl acetate or a hexane-acetone mixture). Sonication or shaking is used to facilitate the transfer of **beta-endosulfan** from the soil matrix into the solvent.
- **Cleanup:** The resulting extract contains co-extractives (lipids, pigments) that can interfere with analysis. The extract is passed through a chromatography column packed with an adsorbent like Florisil or alumina. These materials retain interfering compounds while allowing **beta-endosulfan** to pass through with the elution solvent.

- **Elution:** A specific solvent mixture (e.g., hexane-ethyl acetate) is used to wash the **beta-endosulfan** from the cleanup column.
- **Concentration:** The eluate is gently evaporated under a stream of nitrogen to reduce the volume and concentrate the analyte, thereby increasing the sensitivity of the analysis. The residue is re-dissolved in a small, known volume of a suitable solvent (e.g., hexane).
- **Quantification & Confirmation:** The final extract is injected into a Gas Chromatograph with an Electron Capture Detector (GC-ECD), which is highly sensitive to halogenated compounds like endosulfan. The identity of the compound is then confirmed by Gas Chromatography-Mass Spectrometry (GC-MS), which provides a definitive molecular fingerprint.

Conclusion

The physicochemical properties of **beta-endosulfan**—notably its solid-state stability, very low water solubility, high lipophilicity, and moderate persistence—are the fundamental drivers of its environmental behavior and toxicological risk. Its tendency to partition into organic media leads to its sequestration in soil and sediment and its bioaccumulation in food webs. While degradation pathways such as hydrolysis and photolysis exist, its overall persistence, particularly through its conversion to the stable endosulfan sulfate metabolite, warrants its status as a significant environmental pollutant. The standardized protocols provided herein offer a framework for the reliable and reproducible investigation of this compound, which is essential for ongoing risk assessment, environmental monitoring, and the development of potential remediation technologies.

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